

mesotrione application rate for broadleaf weed control

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Compound Focus: Mesotrione

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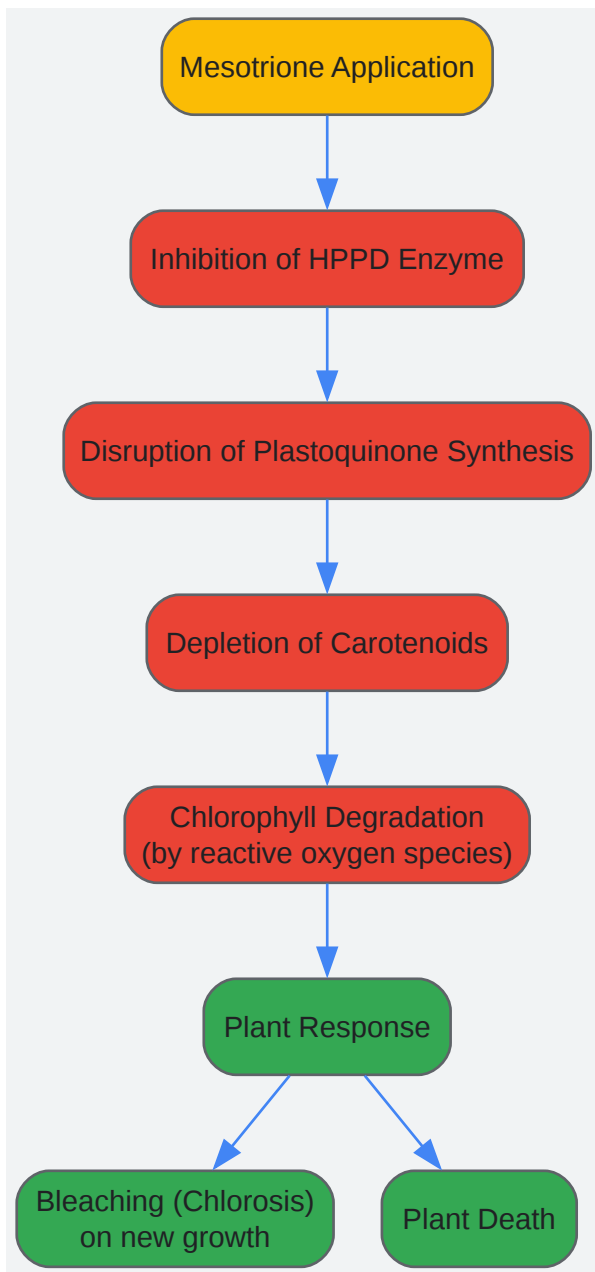
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Mesotrione: Chemical Profile and Mechanism of Action

Chemical Name: 2-[4-(Methylsulfonyl)-2-nitrobenzoyl]cyclohexane-1,3-dione [1] **Herbicide Group:** WSSA Group 27, HRAC Group F2 [2]. It is a **triketone** herbicide inspired by the natural compound leptospermone [1]. **Primary Mechanism:** **Mesotrione** is a systemic herbicide that inhibits the enzyme **4-hydroxyphenylpyruvate dioxygenase (HPPD)** [1] [2]. This disruption prevents the biosynthesis of plastoquinone and tocopherols, which are essential for carotenoid production. The subsequent degradation of chlorophyll leads to **bleaching** of plant tissues and eventual plant death [1].

The following diagram illustrates this mechanism of action and the resulting plant response.



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Application Rates and Use Specifications

Application rates for **mesotrione** vary significantly depending on the target crop, weed spectrum, and application timing. The following tables summarize standard use rates.

Table 1: Mesotrione Use in Turfgrass Systems [3] This table provides guidelines for using **mesotrione** on established, labeled turfgrass species. Rates are fluid ounces per acre (fl. oz./A) in at least 30 gallons of

water.

Turfgrass Species	Post-Emergence Rate (fl. oz./A)	Pre-Emergence Rate (fl. oz./A)	New Lawns (fl. oz./A)
Kentucky Bluegrass	5 - 8	4 - 8	5 - 8
Tall Fescue	5 - 8	4 - 8	5 - 8
Perennial Ryegrass	5 - 8	4 - 5	5 - 8
Fine Fescue	5	4 - 5	5
Centipedegrass	5 - 8	4 - 8	5 - 8
St. Augustinegrass	4	4	4
Buffalograss	5 - 8	4 - 8	5 - 8

Key Turf Protocol:

- **Mixing:** For large applications, mix the required amount of **mesotrione** in 30 gallons of water per acre. For spot treatments, 1 fl. oz. in 1 gallon of water can cover approximately 1,000 sq. ft. [3].
- **Surfactant:** The addition of a non-ionic surfactant (NIS) is recommended to improve herbicide spread, adhesion, and penetration [3].
- **Post-Emergence Timing:** Apply when weeds are actively growing. A repeat application 2-3 weeks after the initial treatment is recommended for optimal control [3].
- **Pre-Emergence Timing:** Apply when soil temperatures consistently reach 55°F in spring or drop to 70°F in fall [3].
- **Safety Note:** **Mesotrione** can cause temporary whitening or bleaching of turfgrass, which typically recovers [3].

Table 2: Mesotrione in Field and Sweet Corn Rates for corn are often presented as active ingredient per hectare (g ae ha⁻¹) or as part of a formulated product.

Context / Product	Formulation / Mix	Typical Application Rate	Notes
Standard Use [1]	Mesotrione	75 - 150 g ae ha ⁻¹	Standard range for broad-spectrum control in corn.
New 2025 Premix [4]	Storen (S-metolachlor, mesotrione, pyroxasulfone, bicyclopyrone)	2.1 - 2.4 quarts/A	For field and seed corn. Applied PRE or POST up to V8 stage.
Tolerance Study [5]	Florpyrauxifen-benzyl + Mesotrione	Varies with mix	Research shows potential for synergistic effects; corn injury was observed.

Important Corn Protocol:

- **Application Window:** Can be applied pre-plant, pre-emergence, or post-emergence. For post-emergence applications, corn tolerance is high due to rapid metabolic detoxification [1].
- **Weed Spectrum:** Effective against a broad spectrum of broadleaf weeds including waterhemp, Palmer amaranth, lambsquarters, velvetleaf, and pigweed species. It also suppresses some annual grasses [1] [2].
- **New Formulations:** Premixes like **Storen** offer multiple sites of action (Groups 15 and 27) for resistance management and broader control [4].

Experimental Protocols for Research

Protocol 1: Evaluating Post-Emergent Herbicide Efficacy on Turf Weeds This protocol is adapted from standard turf research practices [6] [3].

- **Experimental Design:** Establish plots (e.g., 1.5 m x 3 m) in turfgrass infested with target weeds (e.g., crabgrass, white clover, dandelion) with at least 4 replications per treatment in a randomized complete block design.
- **Treatment Application:** Apply **mesotrione** at the mid-point of the recommended rate (e.g., 6.5 fl. oz./A for Kentucky bluegrass) using a CO₂-pressurized backpack sprayer equipped with flat-fan nozzles calibrated to deliver 30 GPA.
- **Additives:** Include a non-ionic surfactant at 0.25% v/v in the spray mixture [3].
- **Control:** Include an untreated control plot for comparison.

- **Data Collection:**
 - **Visual Injury Assessment:** Rate weed control and turfgrass injury on a 0% (no effect) to 100% (complete death) scale at 7, 14, and 21 days after treatment (DAT).
 - **Weed Density Counts:** Count the number of target weeds per quadrat before application and at 21 DAT to calculate percent control.
 - **Weed Biomass:** Harvest above-ground biomass of weeds from each plot at 28 DAT and weigh.
- **Statistical Analysis:** Analyze data using ANOVA and separate means with an appropriate test (e.g., Tukey's HSD) at $\alpha=0.05$.

Protocol 2: Assessing Crop Tolerance and Synergy in Herbicide Mixtures This protocol is based on recent research into **mesotrione** mixtures in corn [5].

- **Experimental Design:** Conduct field experiments with a randomized complete block design. Use a glyphosate- and glufosinate-resistant corn hybrid planted at a standard density (e.g., 69,000 seeds ha^{-1}).
- **Treatment Structure:** Implement a factorial arrangement of treatments including:
 - Factor A: Florpyrauxifen-benzyl rate (0, 7.5, 15, 30 g ae ha^{-1}).
 - Factor B: Mix partner (none, atrazine at half and full rate, **mesotrione**, atrazine + **mesotrione**).
- **Application Timing:** Make post-emergence applications at a specific corn growth stage (e.g., V3-V4).
- **Data Collection:**
 - **Crop Injury:** Visually estimate corn injury (leaf twisting, chlorosis, stunting) on a 0-100% scale at 3 and 7 weeks after application (WAA).
 - **Yield:** Mechanically harvest center rows of each plot at physiological maturity and adjust grain yield to a standard moisture content.
- **Statistical Analysis:** Perform analysis of variance (ANOVA) for injury and yield data. Use regression analysis to evaluate the relationship between herbicide rate and crop response.

Emerging Research and Developments

- **Vyconic Soybeans:** Bayer is developing the first soybean trait package with tolerance to **mesotrione**, alongside glyphosate, glufosinate, dicamba, and 2,4-D. This platform, anticipated for 2025, is designed to provide additional flexibility for weed control and resistance management [2].
- **Synergistic Mixtures and Crop Injury:** Research into mixing **mesotrione** with other herbicides is ongoing. A 2025 study found that adding dicamba to pre-emergent corn herbicides can improve residual control of weeds like giant ragweed, especially when activating rainfall is delayed [7]. Conversely, research on mixing **mesotrione** with the novel auxin florpyrauxifen-benzyl showed significant corn injury and yield loss, indicating a need for further safener research [5].

- **Resistance Management: Mesotrione** is a key component in resistance management programs. The "Take Action Herbicide Mode of Action Chart" is a recommended resource for rotating effective sites of action [4]. Note that resistant biotypes of waterhemp and Palmer amaranth to HPPD inhibitors like **mesotrione** have been reported [2].

Critical Application Notes

- **Crop Safety:** Always verify crop tolerance before application. **Mesotrione** is safe for labeled turfgrasses and corn but will injure or kill non-tolerant crops like conventional soybeans and certain turf species (e.g., bentgrass). It can be used on dormant bermudagrass for winter weed control [3] [8].
- **New Seedlings:** Do not apply to newly germinated turfgrass. Delay treatment until after the turf has been mowed 2-4 times or for at least 4 weeks after emergence [3].
- **State Restrictions:** Be aware of state-specific shipping and use restrictions. **Mesotrione** is not registered for use in several states, including Alaska, Arizona, Hawaii, and Washington [3] [9] [10].
- **Environmental Precautions:** **Mesotrione** is very toxic to aquatic life with long-lasting effects. Take care to prevent runoff into water bodies [1].

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